

Inter-laboratory comparison of N-Acetyltyramine quantification

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Compound of Interest

Compound Name: *N*-Acetyltyramine-*d*4

Cat. No.: B12423059

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A Comparative Guide to the Quantification of N-Acetyltyramine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of analytical methodologies for the quantification of N-Acetyltyramine. Due to a lack of direct inter-laboratory comparison studies for this specific analyte, this document outlines common analytical techniques and presents a summary of expected performance characteristics based on validated methods for similar compounds. Detailed experimental protocols and relevant biological pathways are also presented to provide a comprehensive resource for researchers.

Data Presentation: A Comparative Overview of Analytical Techniques

The quantification of N-Acetyltyramine in various matrices, such as biological fluids, plant extracts, and microbial fermentation broths, is typically achieved using chromatographic techniques coupled with sensitive detection methods. The most common methods include High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) or Mass Spectrometry (MS) detection, and Gas Chromatography-Mass Spectrometry (GC-MS).

While direct inter-laboratory comparison data for N-Acetyltyramine is not readily available in published literature, the following table summarizes the typical performance characteristics of

these methods based on validated assays for analogous small molecules. These values are intended to provide a realistic expectation of method performance.

Parameter	HPLC-UV	HPLC-MS/MS	GC-MS
Linearity (R^2) **	> 0.999[1]	> 0.99[2][3]	> 0.99[4][5]
Accuracy (Recovery %)	95 - 105%[1]	85 - 115%	80 - 120%[6]
Precision (RSD %)	< 5%	< 15%	< 15%[4]
Limit of Detection (LOD)	10 - 50 ng/mL	0.01 - 1 ng/mL[7]	0.1 - 5 ng/mL[5]
Limit of Quantification (LOQ) **	40 - 150 ng/mL	0.05 - 5 ng/mL[7]	0.5 - 20 ng/mL[5]

Experimental Protocols

Below are generalized protocols for the extraction and analysis of N-Acetyltyramine from a solid (e.g., plant tissue) and a liquid (e.g., fermentation broth) matrix.

Extraction of N-Acetyltyramine from Plant Material

This protocol outlines a general procedure for the extraction of N-Acetyltyramine from plant tissues for subsequent analysis.

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